

BMS-986142 In Vivo Experiments: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

| | |
|----------------|--------------|
| Compound Name: | BMS-986142 |
| CAS No.: | 1643368-58-4 |
| Cat. No.: | B606288 |

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This technical support center provides researchers, scientists, and drug development professionals with essential information for conducting in vivo experiments using the Bruton's tyrosine kinase (BTK) inhibitor, **BMS-986142**. This guide includes frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure the successful and efficient use of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-986142** and what is its mechanism of action?

A1: **BMS-986142** is a potent and highly selective reversible inhibitor of Bruton's tyrosine kinase (BTK).[1][2] BTK is a crucial enzyme in the signaling pathways of B-cell receptors (BCR) and Fcγ receptors, which are involved in the pathobiology of rheumatoid arthritis and other autoimmune disorders.[3][4] By inhibiting BTK, **BMS-986142** blocks downstream signaling and functional endpoints such as cytokine production, B-cell proliferation, and co-stimulatory molecule expression.[3][5]

Q2: What is a suitable vehicle control for in vivo experiments with **BMS-986142**?

A2: A commonly used vehicle for **BMS-986142** in mice consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1] Another reported formulation for oral administration is a mixture of EtOH:TPGS:PEG300 in a 5:5:90 ratio.[1][6] The choice of vehicle may depend on the specific experimental design and route of administration.

Q3: What is the solubility of **BMS-986142**?

A3: **BMS-986142** is soluble in DMSO at concentrations up to 100 mg/mL.[5] It is insoluble in water.[6] For in vivo studies, a working solution of 2 mg/mL has been achieved in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[6]

Q4: How should **BMS-986142** solutions be prepared and stored?

A4: Stock solutions in DMSO can be stored at -20°C for up to a year or -80°C for up to two years.[1] It is recommended to prepare the final working solution for in vivo experiments freshly on the day of use.[1] When preparing the vehicle, solvents should be added sequentially, ensuring the solution is clear before adding the next component.[6] Sonication or gentle heating can be used to aid dissolution.[1][6]

Q5: What are the reported effective doses of **BMS-986142** in mouse models?

A5: In mouse models of collagen-induced arthritis, oral doses of **BMS-986142** ranging from 2 to 30 mg/kg administered daily have shown dose-dependent efficacy in reducing clinical scores and inflammation.[1][3][6]

Troubleshooting Guide

| Problem | Potential Cause | Recommended Solution |
|---|--|--|
| Precipitation of BMS-986142 in the vehicle | The solubility limit of the compound in the vehicle has been exceeded. | Ensure the final concentration does not exceed the recommended solubility. Prepare the solution fresh on the day of dosing. Gentle warming and sonication during preparation can help ensure complete dissolution.[1][6] If precipitation occurs upon cooling to room temperature, try to maintain the solution at a slightly elevated temperature until administration. |
| Phase separation of the vehicle components | Improper mixing of the vehicle components, especially with the aqueous saline portion. | Add the solvents one by one, ensuring each is fully mixed before adding the next.[1] A vortex mixer or sonicator can be used to create a homogenous solution. The order of addition is critical; typically, DMSO is added first, followed by PEG300, Tween-80, and finally saline. |
| Adverse reactions in animals (e.g., lethargy, weight loss) after vehicle administration | The vehicle itself, particularly components like DMSO or Tween-80, may cause toxicity or hypersensitivity reactions at certain concentrations or with repeated dosing. | Reduce the concentration of potentially toxic components if possible. For example, ensure the final DMSO concentration is as low as feasible while maintaining drug solubility. Monitor the control group (vehicle only) closely for any adverse effects. If adverse events are observed in the vehicle group, consider |

alternative vehicle formulations.

Inconsistent or lack of efficacy at expected doses

Poor bioavailability due to formulation issues or improper administration.

Confirm the accuracy of dosing calculations and the concentration of the prepared solution. Ensure proper oral gavage or other administration techniques to deliver the full intended dose. The absolute oral bioavailability of BMS-986142 in mice has been reported to be high (93%).^[5]

Difficulty in handling the vehicle due to high viscosity

High percentage of PEG300 can make the solution viscous and difficult to draw into a syringe.

Gentle warming of the vehicle can reduce its viscosity. Use a larger gauge needle for drawing up and administering the solution. Prepare the formulation in a manner that allows for easy handling at room temperature if possible.

Quantitative Data Summary

BMS-986142 Solubility

| Solvent | Concentration | Notes |
|--|--|--|
| DMSO | 45 mg/mL ^[6] - 100 mg/mL ^[5] | Sonication recommended. ^[6] |
| Water | Insoluble ^[6] | |
| 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline | ≥ 2 mg/mL ^[6] | Sonication and/or heating may be required. ^{[1][6]} |

BMS-986142 In Vitro Potency (IC50)

| Target/Assay | IC50 |
|---|-----------------------------------|
| BTK (enzymatic assay) | 0.5 nM[1][3][4] |
| B-cell receptor (BCR)-stimulated calcium flux | 9 nM[1][5] |
| TNF- α and IL-6 production (Fc γ R-dependent) | 3 nM and 4 nM, respectively[3][4] |
| BCR-stimulated CD69 expression (human whole blood) | 90 nM[3][4] |

Experimental Protocols

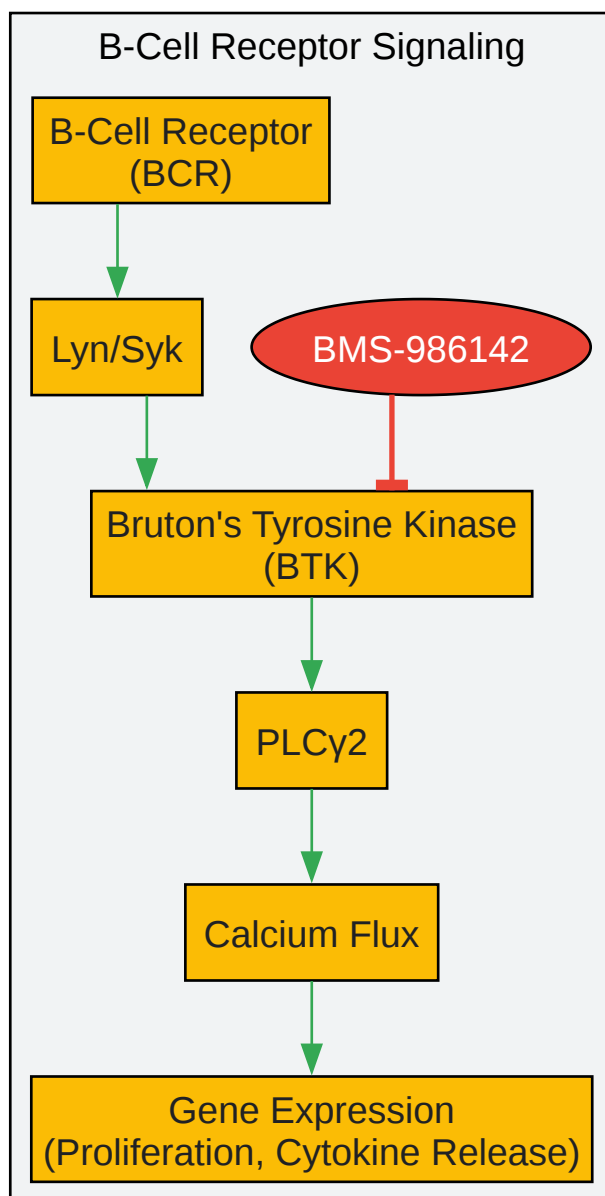
Protocol 1: Preparation of **BMS-986142** in a DMSO/PEG300/Tween-80/Saline Vehicle

This protocol is adapted from formulations used in preclinical studies.[1][6]

- Prepare the Vehicle Mixture:
 - In a sterile container, combine the following in the specified order, ensuring complete mixing after each addition:
 - 10% Dimethyl sulfoxide (DMSO)
 - 40% Polyethylene glycol 300 (PEG300)
 - 5% Tween-80 (Polysorbate 80)
 - 45% Saline (0.9% NaCl)
 - Vortex or sonicate the mixture until it forms a clear, homogenous solution.
- Prepare the **BMS-986142** Dosing Solution:
 - Weigh the required amount of **BMS-986142** powder.
 - To prepare a stock solution, dissolve the **BMS-986142** in a small volume of 100% DMSO.

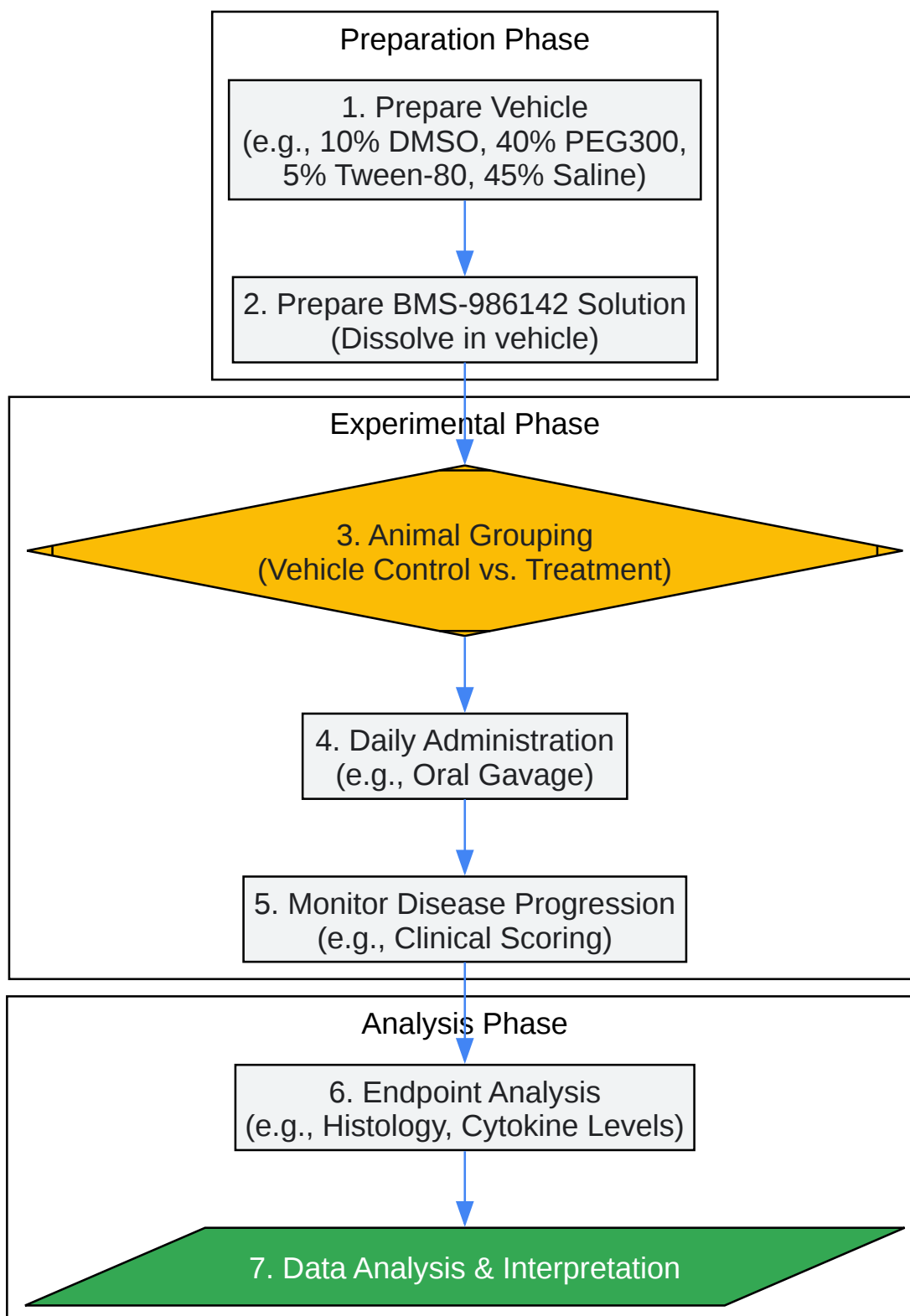
- Add the **BMS-986142** stock solution to the pre-formed vehicle to achieve the final desired concentration (e.g., 2 mg/mL).
- Alternatively, for a one-step process, add the required amount of **BMS-986142** to the DMSO component first, ensure it is dissolved, and then add the remaining vehicle components sequentially.
- If necessary, gently warm the solution and/or sonicate to ensure the compound is fully dissolved.^{[1][6]}
- The final solution should be clear. It is recommended to prepare this solution fresh daily.^[1]
- Administration to Animals:
 - Administer the prepared solution to the animals via the desired route (e.g., oral gavage).
 - The vehicle without **BMS-986142** should be administered to the control group.

Visualizations



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Caption: Simplified signaling pathway of the B-Cell Receptor (BCR) and the inhibitory action of **BMS-986142** on BTK.



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Caption: General experimental workflow for in vivo studies using **BMS-986142**.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Bruton's tyrosine kinase inhibitor BMS-986142 in experimental models of rheumatoid arthritis enhances efficacy of agents representing clinical standard-of-care - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Bruton's tyrosine kinase inhibitor BMS-986142 in experimental models of rheumatoid arthritis enhances efficacy of agents representing clinical standard-of-care | PLOS One \[journals.plos.org\]](#)
- [4. Bruton's tyrosine kinase inhibitor BMS-986142 in experimental models of rheumatoid arthritis enhances efficacy of agents representing clinical standard-of-care - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [6. BMS-986142 | BTK | TargetMol \[targetmol.com\]](https://www.targetmol.com)
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